

Potential Therapeutic Targets of 2-[(E)-2-phenylethenyl]phenol: A Technical Guide

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Compound of Interest

Compound Name: 2-[(E)-2-phenylethenyl]phenol

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Introduction

2-[(E)-2-phenylethenyl]phenol, also known as 2-styrylphenol or trans-2-hydroxystilbene, is a phenolic compound belonging to the stilbenoid class. Stilbenoids, naturally occurring in various plants, have garnered significant scientific interest due to their diverse pharmacological activities. This technical guide provides an in-depth overview of the potential therapeutic targets of **2-[(E)-2-phenylethenyl]phenol**, summarizing available data, detailing experimental methodologies, and visualizing key signaling pathways. While research on this specific molecule is ongoing, promising avenues have been identified in the realms of nephroprotection and antimicrobial therapy, primarily based on its activity and that of its close structural analogs.

Identified Potential Therapeutic Targets

Current research suggests two primary areas where **2-[(E)-2-phenylethenyl]phenol** may exert its therapeutic effects: the regulation of renal organic ion transporters, conferring nephroprotective properties, and the inhibition of the bacterial NusB-NusE protein-protein interaction, indicating antimicrobial potential.

Renal Organic Ion Transporters: A Target for Nephroprotection

Studies have indicated that trans-2-hydroxystilbene exhibits nephroprotective effects. The proposed mechanism of action for this and related stilbenoid compounds involves the modulation of renal organic ion transporters.^[1] These transporters are crucial for the excretion of various endogenous and exogenous substances, and their dysregulation can contribute to kidney disease.

Quantitative Data:

To date, specific IC50 or Ki values for the direct interaction of **2-[(E)-2-phenylethenyl]phenol** with specific renal organic ion transporters have not been extensively reported in publicly available literature. The primary evidence for its nephroprotective effect comes from in vivo studies that measure broader physiological outcomes.

| Compound | Biological Effect | Model System | Key Findings | Reference |
|---------------------------|--|--------------------|--|----------------|
| trans-2-hydroxystilbene | Nephroprotection | Hyperuricemic mice | Provided nephroprotection, suggesting a role in regulating renal function. | ^[1] |
| Resveratrol and analogues | Antihyperuricemic and nephroprotective | Hyperuricemic mice | Actions were mediated by regulating renal organic ion transporters. | ^[1] |

Signaling Pathway:

The proposed signaling pathway for the nephroprotective effect of **2-[(E)-2-phenylethenyl]phenol** involves the regulation of renal organic ion transporters located on the basolateral and apical membranes of proximal tubule cells. By modulating the activity or expression of these transporters, the compound may influence the clearance of nephrotoxic substances and maintain renal homeostasis.

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References

- 1. researchgate.net [researchgate.net]
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